

# 3-Fluoro-4-methylbenzamidine hydrochloride molecular weight

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## Compound of Interest

**Compound Name:** 3-Fluoro-4-methylbenzamidine hydrochloride

**Cat. No.:** B068554

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An In-depth Technical Guide to **3-Fluoro-4-methylbenzamidine Hydrochloride**

## Abstract

This technical guide provides a comprehensive overview of **3-Fluoro-4-methylbenzamidine hydrochloride**, a fluorinated building block of significant interest in medicinal chemistry and materials science. We will delve into its core chemical and physical properties, with a primary focus on its molecular weight and structure. Furthermore, this document will explore its synthesis, potential applications as a pharmaceutical intermediate, and essential safety and handling protocols. The insights provided are intended to equip researchers and drug development professionals with the foundational knowledge required to effectively utilize this compound in their work.

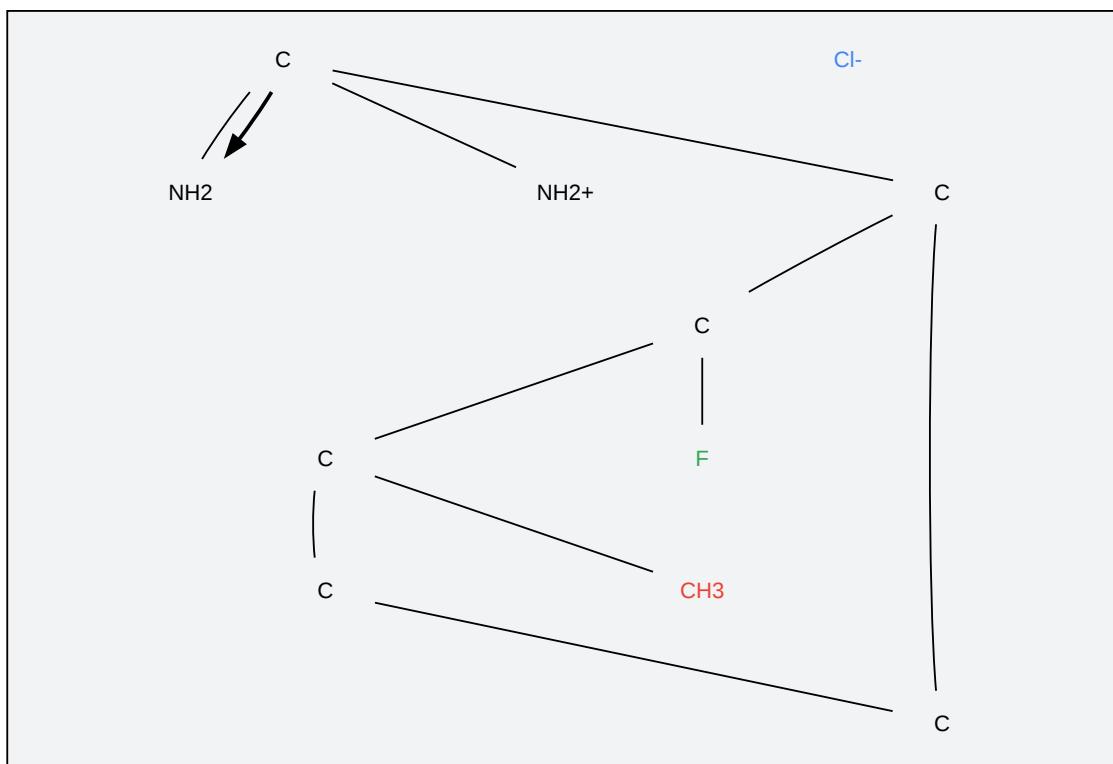
## Core Chemical Properties and Molecular Weight

**3-Fluoro-4-methylbenzamidine hydrochloride** is a solid organic compound. Its structure incorporates a benzamidine core, which is a common motif in the design of enzyme inhibitors, particularly for proteases like thrombin. The presence of a fluorine atom and a methyl group on the benzene ring allows for fine-tuning of physicochemical properties such as lipophilicity, metabolic stability, and binding interactions.

The precise molecular weight is a critical parameter for any experimental work, enabling accurate molar calculations for reaction stoichiometry and solution preparation.

Property	Value	Source
Molecular Weight	188.63 g/mol	
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClFN <sub>2</sub>	
CAS Number	175277-88-0	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid	
InChI Key	VXAQJXKADWRKGS- UHFFFAOYSA-N	
SMILES String	Cl.Cc1ccc(cc1F)C(N)=N	

Below is the two-dimensional chemical structure of the compound.

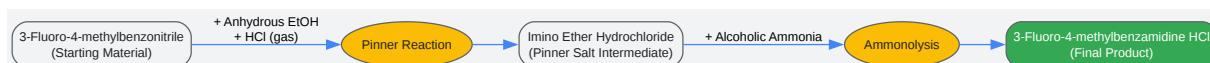
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Caption: Chemical structure of 3-Fluoro-4-methylbenzamidine cation with chloride counter-ion.

# Synthesis and Manufacturing Insights

Amidine hydrochlorides are most classically and reliably synthesized via the Pinner reaction. This method involves the acid-catalyzed reaction of a nitrile with an alcohol to form an imino ether hydrochloride (a Pinner salt), which is then treated with ammonia to yield the final amidine hydrochloride.<sup>[3]</sup>

The logical precursor for this synthesis is 3-fluoro-4-methylbenzonitrile. The overall synthetic workflow is a robust two-step process suitable for laboratory-scale synthesis and scalable for industrial production.



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## References

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